

Essential Safety and Handling Protocols for GFB-12811

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Compound of Interest

Compound Name: GFB-12811

Cat. No.: B15589154

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Disclaimer: This document provides a summary of essential safety information for **GFB-12811**, a selective CDK5 inhibitor intended for research use only. All personnel must review the full Safety Data Sheet (SDS) before handling this compound and adhere to all institutional and regulatory guidelines.

GFB-12811 is a potent and selective inhibitor of Cyclin-dependent kinase 5 (CDK5) with an IC₅₀ of 2.3 nM.[1][2] While specific toxicology data is limited, compounds of this nature must be handled with care to avoid contact with skin and eyes, and to prevent the formation of dust and aerosols.[3]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to ensure the safety of laboratory personnel. Handling should occur in a well-ventilated area, preferably within a certified chemical fume hood.[3]

Required PPE includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile). Contaminated gloves should be removed and disposed of immediately.[3]
- Body Protection: A lab coat or other suitable protective clothing must be worn.[3]

- Respiratory Protection: If there is a risk of dust formation or aerosolization, a NIOSH-approved respirator is necessary.

Hazard and Exposure Summary

The following table summarizes key safety data for **GFB-12811**. This information is compiled from available safety data sheets and is not exhaustive.

Parameter	Value / Precaution	Source
CAS Number	2775311-17-4	[3][4]
Primary Hazards	Avoid contact with skin and eyes. Avoid the formation of dust and aerosols.	[3]
First Aid: Eye Contact	Immediately rinse with plenty of pure water for at least 15 minutes and consult a physician.	[3]
First Aid: Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water, then consult a physician.	[3]
First Aid: Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.	[3]
First Aid: Ingestion	Rinse mouth with water. Do not induce vomiting. Contact a doctor or Poison Control Center immediately.	[3]
Fire Extinguishing Media	Use water spray, dry chemical, foam, or carbon dioxide.	[4]

Experimental Protocols

Storage and Handling:

GFB-12811 should be stored in a tightly sealed container in a cool, dry, and well-ventilated location.[3] Stock solutions should be aliquoted to prevent degradation from repeated freeze-thaw cycles. Recommended storage for stock solutions is at -80°C for up to 6 months or -20°C for up to 1 month.[1]

Spill Response:

In the event of a spill, all non-essential personnel should be evacuated from the area.[3]

- Remove all sources of ignition.
- Ensure adequate ventilation.
- Wear full personal protective equipment, including respiratory protection.
- Prevent the chemical from entering drains.
- Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[3]

Disposal:

All waste and contaminated materials must be disposed of in accordance with local, state, and federal regulations. Discharge into the environment must be avoided.[3]

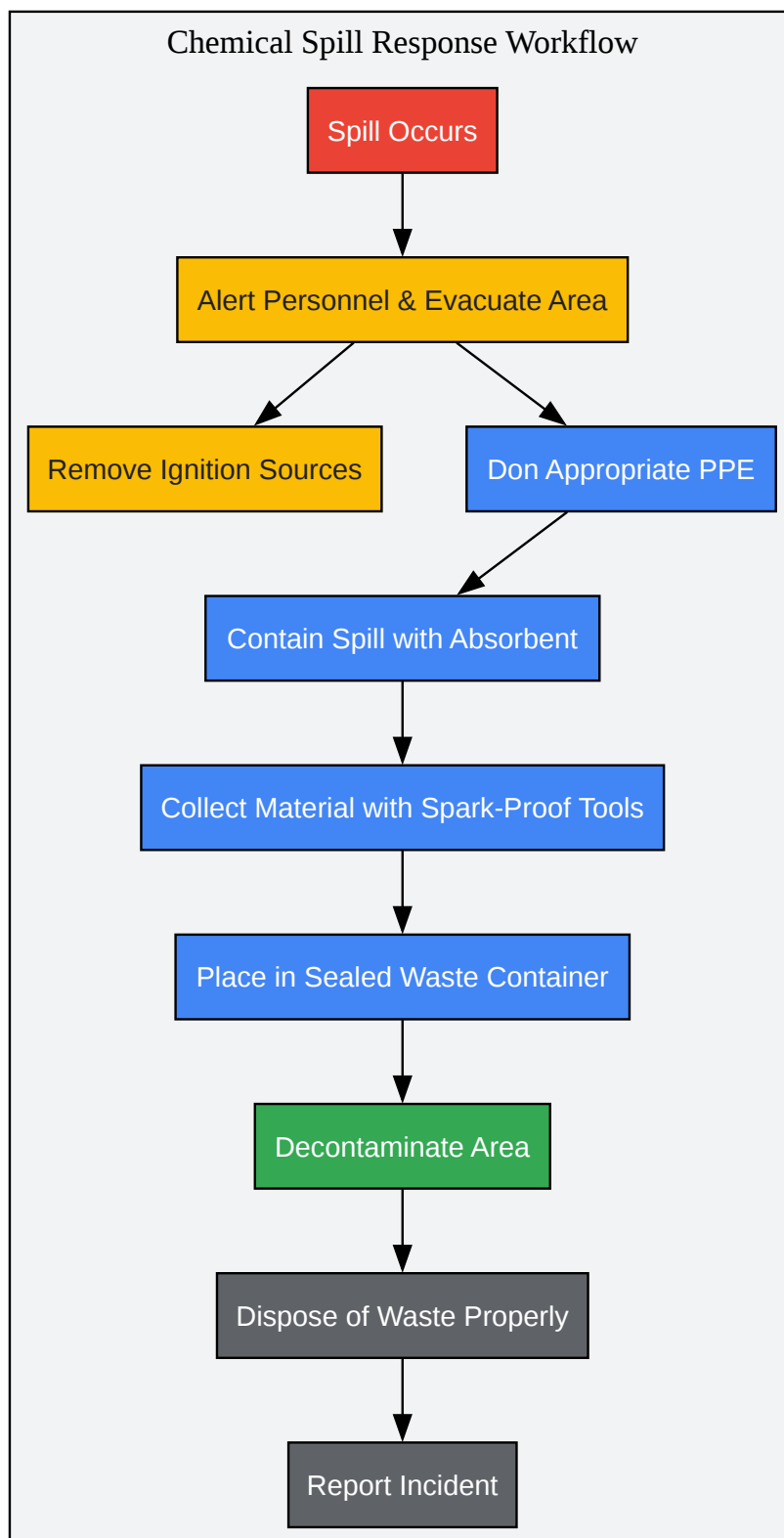
Workflow and Pathway Visualizations

The following diagrams illustrate critical safety and operational workflows for handling **GFB-12811**.



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Caption: Standard sequence for donning and doffing Personal Protective Equipment (PPE).



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Caption: Step-by-step workflow for responding to a chemical spill.

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